

# Solubility Profile of 4-Hydroxy-2-methylbenzaldehyde in Organic Solvents: A Technical Guide

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## Compound of Interest

Compound Name: **4-Hydroxy-2-methylbenzaldehyde**

Cat. No.: **B179408**

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## Introduction

**4-Hydroxy-2-methylbenzaldehyde**, a key aromatic aldehyde, serves as a versatile intermediate in the synthesis of various pharmaceuticals, fragrances, and other specialty chemicals. A thorough understanding of its solubility in different organic solvents is paramount for optimizing reaction conditions, designing efficient purification strategies, and developing robust formulations. This technical guide provides a comprehensive overview of the available solubility data for **4-Hydroxy-2-methylbenzaldehyde**, details established experimental protocols for solubility determination, and presents a visual workflow for these procedures.

## Physicochemical Properties

A foundational understanding of the physicochemical properties of **4-Hydroxy-2-methylbenzaldehyde** is essential for interpreting its solubility behavior.

Property	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>8</sub> O <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	136.15 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	White crystalline solid	<a href="#">[1]</a>
Melting Point	45-47 °C	<a href="#">[1]</a>
Boiling Point	121-122 °C	<a href="#">[1]</a>
Density	1.17 g/cm <sup>3</sup>	<a href="#">[1]</a>

## Solubility Data

Quantitative solubility data for **4-Hydroxy-2-methylbenzaldehyde** in a wide range of organic solvents is not extensively reported in publicly available literature. However, qualitative descriptions consistently indicate its solubility profile.

## Qualitative Solubility

The compound is generally described as soluble in common organic solvents and slightly soluble in water.[\[1\]](#)

Solvent Class	General Solubility
Alcohols (e.g., Methanol, Ethanol)	Soluble
Ketones (e.g., Acetone)	Soluble
Ethers (e.g., Diethyl Ether)	Soluble
Oils	Soluble
Water	Slightly Soluble

Note: For the structurally similar isomer, 4-hydroxybenzaldehyde, the solubility in water at 30.5 °C is reported as 1.38 g/100mL, and in benzene at 65 °C, it is 3.68 g/mL.[\[4\]](#)[\[5\]](#) This information is provided for comparative purposes only and does not represent the solubility of **4-Hydroxy-2-methylbenzaldehyde**.

# Experimental Protocols for Solubility Determination

The following protocols describe established methods for quantitatively determining the solubility of a solid compound like **4-Hydroxy-2-methylbenzaldehyde** in an organic solvent. The most common and reliable is the shake-flask method, with the concentration of the resulting saturated solution being determined by gravimetric analysis or High-Performance Liquid Chromatography (HPLC).<sup>[6][7][8]</sup>

## Shake-Flask Method for Achieving Equilibrium

This initial step is crucial for preparing a saturated solution, which is a prerequisite for any accurate solubility measurement.<sup>[6][7]</sup>

Objective: To prepare a saturated solution of **4-Hydroxy-2-methylbenzaldehyde** in a specific organic solvent at a controlled temperature, ensuring that the solution is in equilibrium with the solid phase.

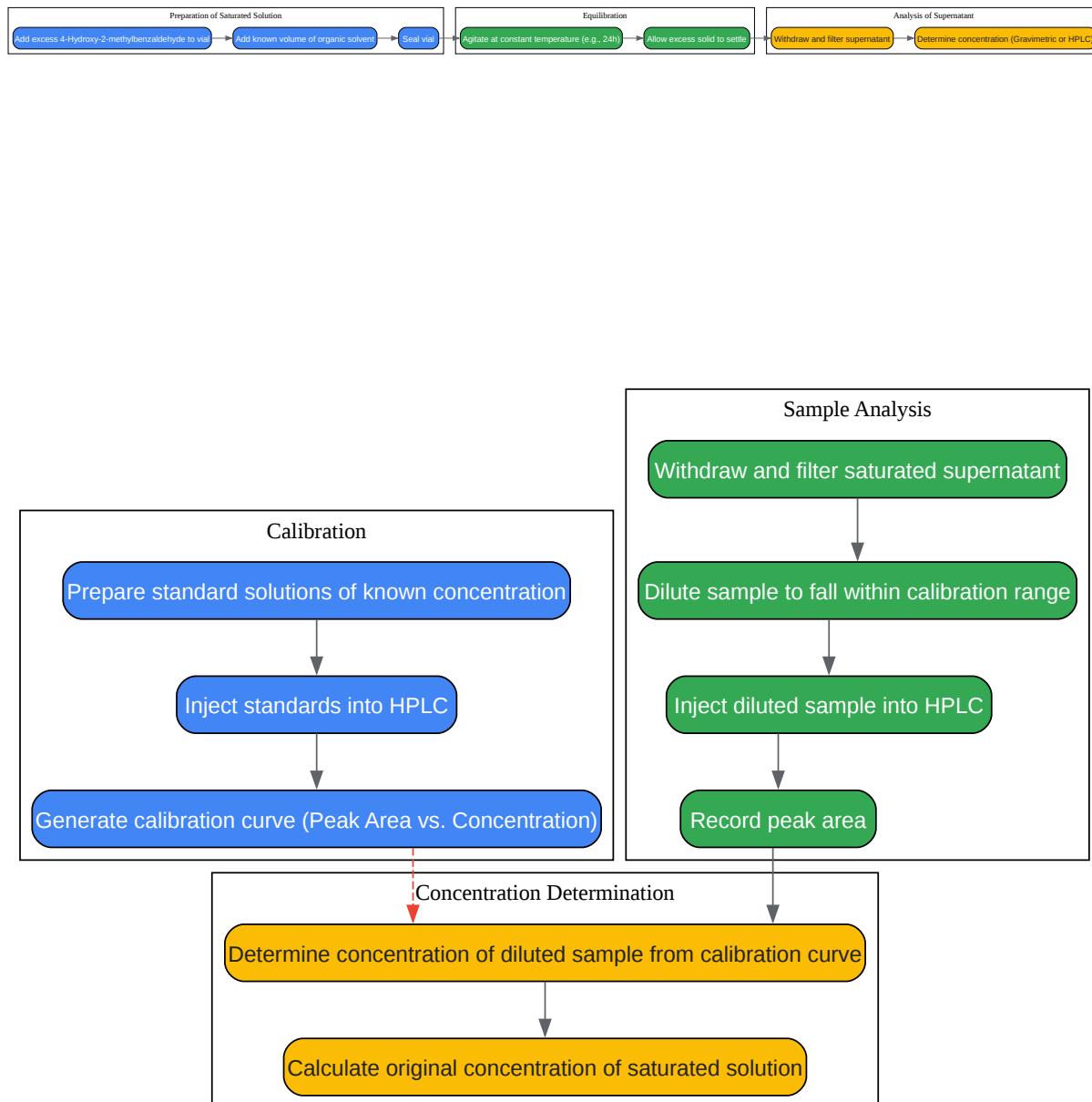
Materials:

- **4-Hydroxy-2-methylbenzaldehyde** (solid)
- Selected organic solvent (e.g., ethanol, acetone)
- Thermostatically controlled shaker or water bath
- Screw-cap vials or flasks
- Spatula
- Analytical balance

Procedure:

- Add an excess amount of solid **4-Hydroxy-2-methylbenzaldehyde** to a vial. The presence of undissolved solid at the end of the equilibration period is essential to confirm saturation.<sup>[8]</sup>
- Add a known volume of the selected organic solvent to the vial.

- Securely cap the vial to prevent solvent evaporation.
- Place the vial in a thermostatically controlled shaker set to a constant temperature (e.g., 25 °C).
- Agitate the mixture for a sufficient period to ensure equilibrium is reached. This can range from several hours to 24 hours or more, depending on the solvent and the compound's dissolution rate.[\[9\]](#)[\[10\]](#)
- After the equilibration period, allow the vial to stand undisturbed at the same temperature to let the excess solid settle.

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